

# An In-depth Technical Guide to the Physicochemical Properties of 2-(Methylsulfonyl)pyrimidine

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## Compound of Interest

Compound Name: 2-(Methylsulfonyl)pyrimidine

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## Abstract

**2-(Methylsulfonyl)pyrimidine** is a versatile heterocyclic compound that has garnered significant attention in medicinal chemistry and chemical biology. Its unique electronic properties make it a valuable scaffold and a functional "warhead" for covalent inhibitors. This technical guide provides a comprehensive overview of the core physicochemical properties of **2-(Methylsulfonyl)pyrimidine**, its synthesis, and its reactivity. Detailed experimental protocols for the determination of these properties are provided, along with visual diagrams to illustrate key processes. This document is intended to serve as a foundational resource for researchers working with this important chemical entity.

## Core Physicochemical Properties

The physicochemical properties of **2-(Methylsulfonyl)pyrimidine** are crucial for its application in drug design and development, influencing its solubility, permeability, and reactivity. A summary of these properties is presented below.

Table 1: Physicochemical Properties of **2-(Methylsulfonyl)pyrimidine**

Property	Value	Source
IUPAC Name	2-(methylsulfonyl)pyrimidine	[1]
Synonyms	Methyl pyrimidin-2-yl sulphone	[2][3]
CAS Number	14161-09-2	[2][3]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> S	[2][3]
Molecular Weight	158.18 g/mol	[1][3]
Appearance	Solid	
Boiling Point	335.647 °C at 760 mmHg	[2]
Density	1.344 g/cm <sup>3</sup>	
Solubility	Good aqueous stability and solubility at millimolar concentrations.	[4]
logP (calculated)	-0.2	[1]

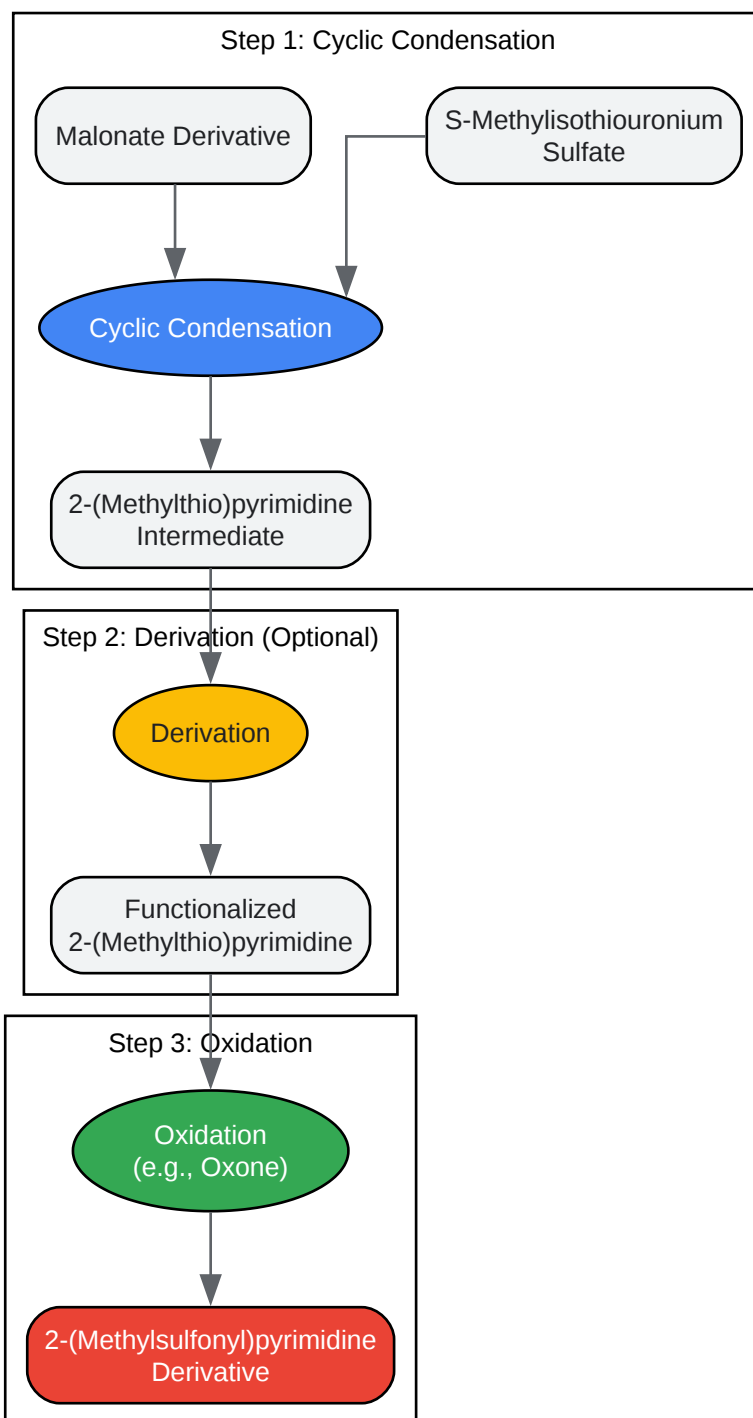
Table 2: Physicochemical Properties of Substituted **2-(Methylsulfonyl)pyrimidine** Derivatives

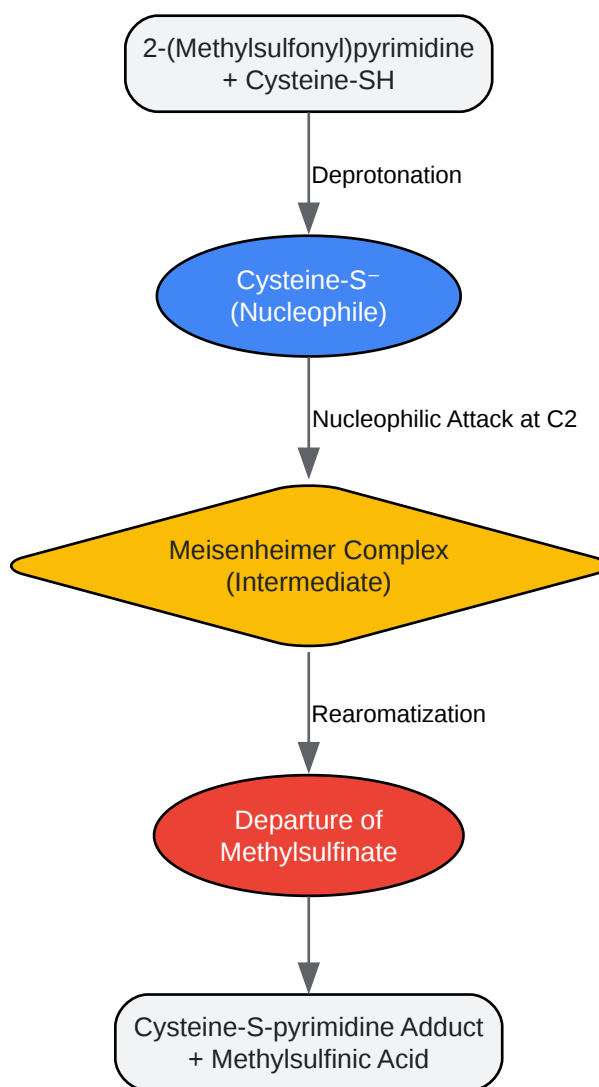
Derivative	Melting Point (°C)
4,6-Dimethyl-2-(methylsulfonyl)pyrimidine	80 - 85
4,6-Dimethoxy-2-(methylsulfonyl)pyrimidine	129 - 133

## Synthesis

An efficient and environmentally friendly approach for the synthesis of **2-(methylsulfonyl)pyrimidine** derivatives has been developed.[5][6] The general strategy involves a three-step process: cyclic condensation, derivation, and subsequent oxidation.[5]

## Synthesis Workflow





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